

Technical Support Center: Centrifugation of Viscous Blood Samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diatrizoate*

Cat. No.: *B1670399*

[Get Quote](#)

This technical support guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering challenges with the centrifugation of viscous blood samples.

Frequently Asked Questions (FAQs)

Q1: What causes increased viscosity in blood samples?

Increased viscosity in blood samples can stem from both pre-analytical factors and underlying pathophysiological conditions.^[1] Pre-analytical issues include inadequate mixing of anticoagulant leading to clot formation in plasma, or incomplete clotting leaving residual fibrinogen in serum.^[1] Pathophysiological causes can include elevated cell counts (e.g., polycythemia vera), abnormal cell shapes (e.g., sickle cell disease), or high concentrations of acellular components like proteins in conditions such as multiple myeloma or cryoglobulinemia.^[1]

Q2: How does high viscosity affect laboratory test results?

High viscosity can pose significant challenges for automated analyzers, potentially leading to inaccurate sampling, blockages in pipettes and tubing, and instrument malfunctions.^[1] This can result in erroneous analytical data and compromise the quality of patient care or research outcomes.^[1]

Q3: What are the initial signs of a viscous sample during processing?

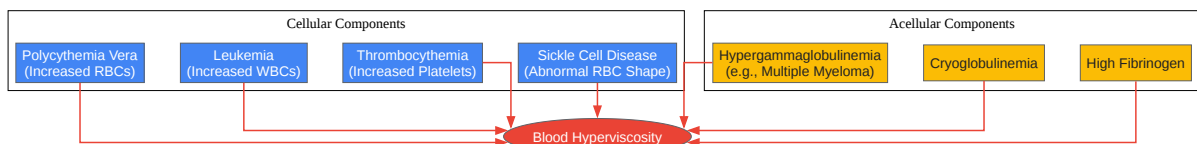
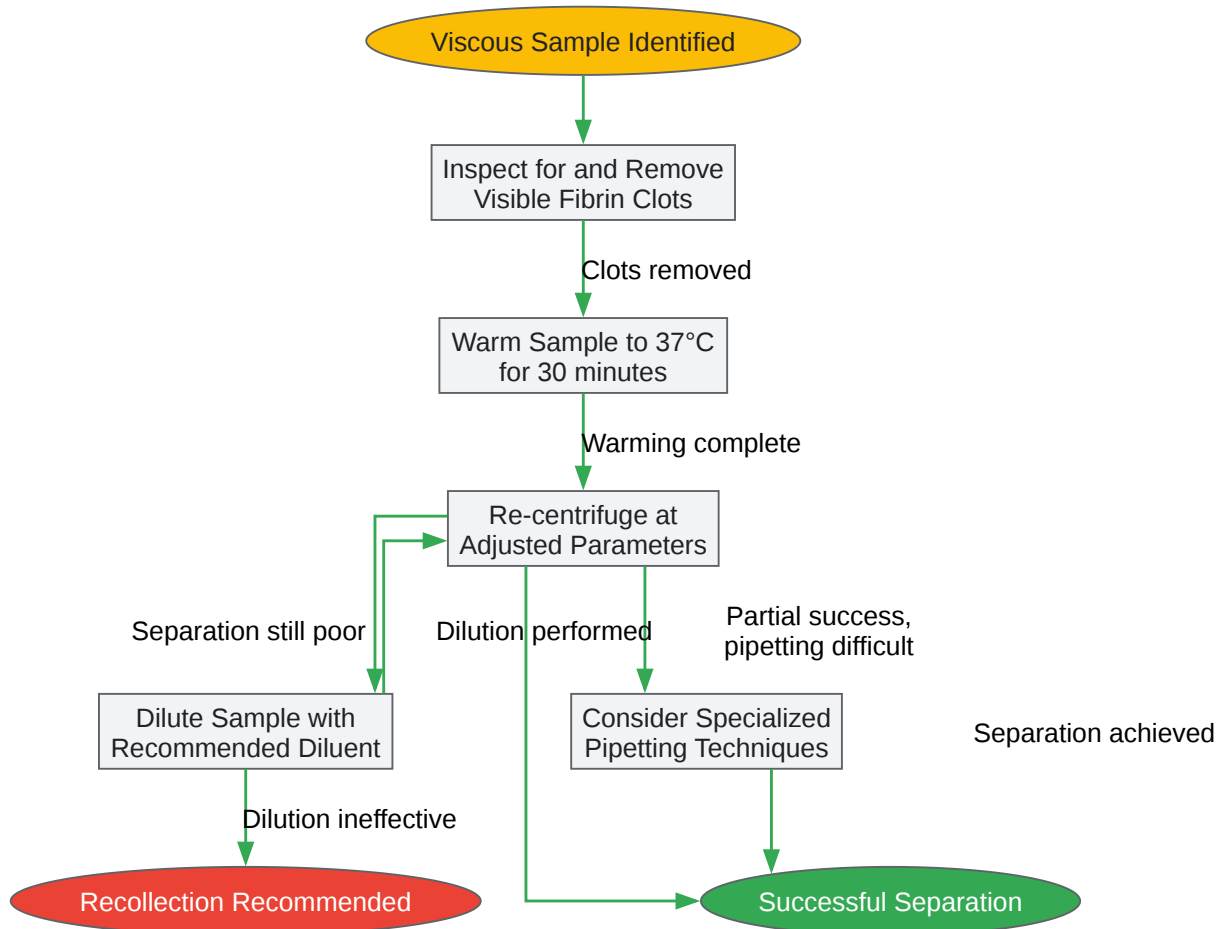
Initial indicators of a viscous sample include difficulty in pipetting, the formation of a "stringy" or gel-like consistency, or the failure of the serum or plasma to separate properly from the cellular components after initial centrifugation. In some cases, with serum separator tubes, the gel barrier may not form correctly or may even float on top of the dense serum.

Troubleshooting Guide

Issue: Poor or incomplete separation of serum/plasma after centrifugation.

This is a common problem when dealing with viscous blood samples. The increased resistance to flow hinders the effective sedimentation of cellular components.

Troubleshooting Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. myadlm.org [myadlm.org]
- To cite this document: BenchChem. [Technical Support Center: Centrifugation of Viscous Blood Samples]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1670399#adjusting-centrifugation-parameters-for-viscous-blood-samples\]](https://www.benchchem.com/product/b1670399#adjusting-centrifugation-parameters-for-viscous-blood-samples)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com